

# A Comparative Guide: Methyl Methoxyacetate vs. Dimethyl Carbonate in Pharmaceutical and Research Applications

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## Compound of Interest

Compound Name: *Methyl methoxyacetate*

Cat. No.: *B147135*

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For researchers, scientists, and professionals in drug development, the selection of appropriate solvents and reagents is a critical decision that impacts reaction efficiency, product purity, safety, and environmental footprint. This guide provides a detailed comparison of two such chemicals: **methyl methoxyacetate** (MMA) and dimethyl carbonate (DMC), offering insights into their performance in specific applications, supported by available data.

## Executive Summary

Dimethyl carbonate (DMC) emerges as a versatile and environmentally benign compound, increasingly favored as a green alternative to traditional toxic reagents in pharmaceutical synthesis.<sup>[1]</sup> Its utility as a methylating and carbonylating agent, coupled with its favorable safety profile, positions it as a strong candidate for sustainable chemistry initiatives.<sup>[2]</sup> **Methyl methoxyacetate** (MMA), while also utilized as an intermediate in the synthesis of pharmaceuticals and other chemicals, is less documented in direct comparative studies against DMC. This guide synthesizes available data to draw a comparative picture of their properties and applications.

## Physicochemical Properties: A Head-to-Head Comparison

A fundamental understanding of the physicochemical properties of MMA and DMC is essential for their effective application. The following table summarizes key data points for both

compounds.

Property	Methyl Methoxyacetate (MMA)	Dimethyl Carbonate (DMC)
CAS Number	6290-49-9	616-38-6
Molecular Formula	C4H8O3	C3H6O3
Molecular Weight	104.10 g/mol	90.08 g/mol
Appearance	Clear, colorless liquid	Clear, colorless liquid with a pleasant odor
Boiling Point	129-130 °C	90 °C
Melting Point	Not available	2-4 °C
Flash Point	35 °C (closed cup)	18 °C (closed cup)
Density	1.051 g/mL at 25 °C	1.069 g/mL at 25 °C
Solubility in Water	Very soluble	Partially soluble (approx. 139 g/L)
Vapor Pressure	9.466 mmHg @ 25 °C (estimated)	55.36 mmHg @ 25 °C

## Performance in Key Applications

While direct, side-by-side experimental comparisons in a wide range of applications are not extensively available in published literature, we can infer performance characteristics based on their known uses and properties.

## As a Solvent

Both MMA and DMC are effective solvents for a variety of organic compounds. DMC is noted for its good solvency for many organic compounds, making it a useful reaction medium.<sup>[2]</sup> Its solubility profile is similar to common glycol ethers.<sup>[3]</sup> MMA also exhibits excellent solvency for a wide range of resins, coatings, and polymers. The choice between the two as a solvent would

depend on the specific solubility requirements of the reactants and the desired reaction temperature, given their different boiling points.

## In Chemical Synthesis

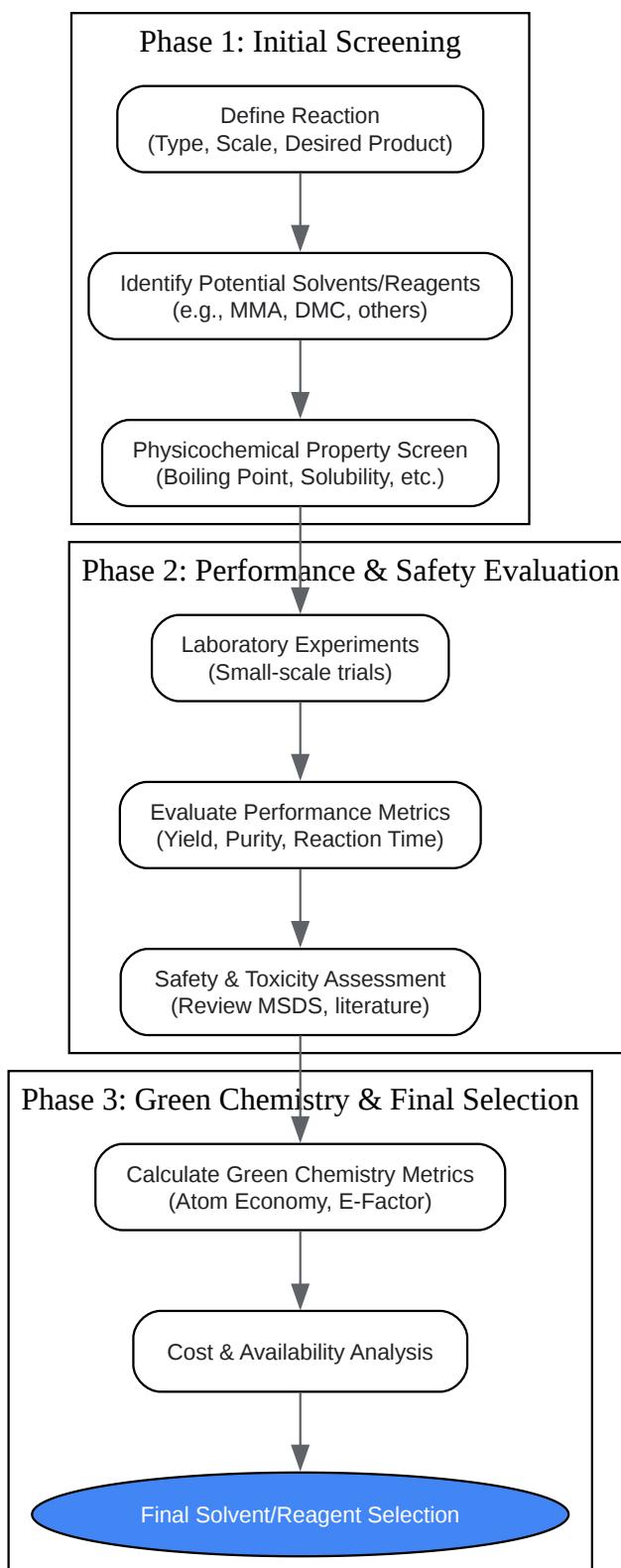
### Dimethyl Carbonate (DMC): A Green Reagent

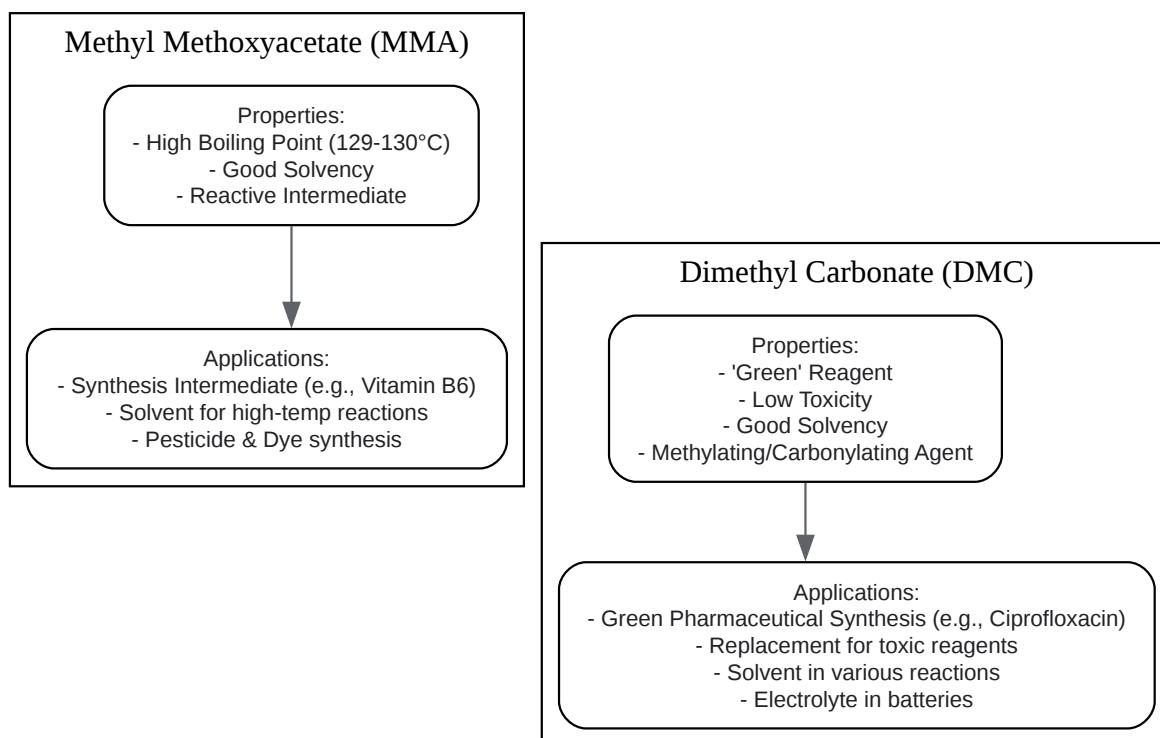
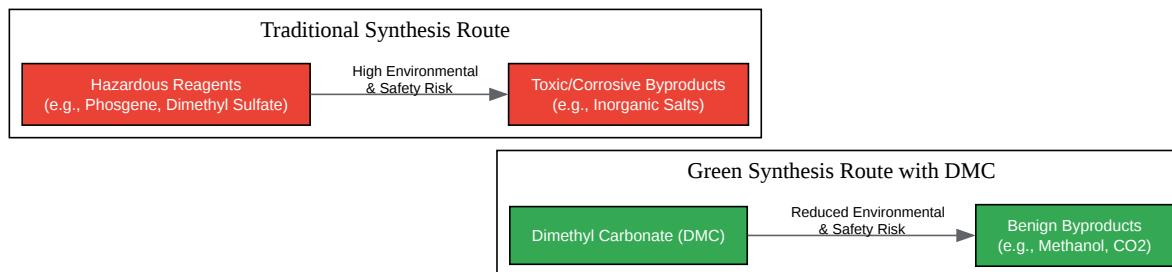
DMC has gained significant traction as a green methylating and carbonylating agent, offering a safer alternative to highly toxic reagents like dimethyl sulfate and phosgene.<sup>[2]</sup> Its lower toxicity is a significant advantage in large-scale pharmaceutical manufacturing.<sup>[2]</sup> DMC is used as a building block for specific active pharmaceutical ingredients (APIs), including certain anti-infectives and anti-inflammatories.<sup>[2]</sup> For instance, it is used in the synthesis of the antibiotic ciprofloxacin.

### Methyl Methoxyacetate (MMA): A Versatile Intermediate

MMA is primarily used as an intermediate in the synthesis of various compounds, including pharmaceuticals, pesticides, and dyes. A notable application is its use in the preparation of Vitamin B6.

The following dot diagram illustrates a generalized workflow for solvent and reagent selection in pharmaceutical synthesis, a process where both MMA and DMC could be considered based on the specific reaction requirements.





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## References

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